

Introduction: Unveiling the Molecular Architecture of P₄S₅

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Compound of Interest

Compound Name: *Tetraphosphorus pentasulfide*

CAS No.: *12137-70-1*

Cat. No.: *B13743481*

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Tetraphosphorus pentasulfide (P₄S₅) is a fascinating inorganic cage molecule belonging to the extensive family of phosphorus sulfides.[1] These compounds, with their diverse structures derived from the fundamental P₄ tetrahedron, are not merely academic curiosities; they are precursors and intermediates in various industrial applications, including the synthesis of lubricants, flotation agents, and pesticides. The precise molecular structure and bonding within these cages dictate their reactivity and physical properties, making their unambiguous characterization a critical endeavor for researchers in inorganic chemistry and materials science.

This technical guide serves as a comprehensive resource for the spectroscopic analysis of P₄S₅. As a Senior Application Scientist, the goal is not just to present data, but to provide a validated framework for understanding how and why spectroscopic techniques like Nuclear Magnetic Resonance (NMR), Infrared (IR), and Raman spectroscopy reveal the intricate structural details of this molecule. We will delve into the causality behind experimental choices, present detailed protocols, and synthesize the data from these complementary techniques to build a holistic and robust model of the P₄S₅ molecule.

The Molecular Structure of P_4S_5 : A Visual Foundation

Before interpreting any spectrum, a foundational understanding of the molecule's three-dimensional structure is paramount. The structure of α - P_4S_5 is a cage-like framework built upon a P_4 tetrahedron. Sulfur atoms are inserted into one of the P-P bonds and bridge three other P-P edges, with one sulfur atom forming an exocyclic double bond to one of the phosphorus atoms. This arrangement results in a molecule with C_s symmetry. Critically, this symmetry means that not all phosphorus atoms are chemically equivalent, a fact that is fundamental to interpreting its ^{31}P NMR spectrum.

Caption: Molecular Structure of α - P_4S_5 .

^{31}P Nuclear Magnetic Resonance (NMR) Spectroscopy

^{31}P NMR is an exceptionally powerful tool for probing the local chemical environment of phosphorus atoms.[2] The phosphorus-31 nucleus has a spin of $\frac{1}{2}$ and a natural abundance of 100%, making it a highly sensitive nucleus for NMR experiments. The wide chemical shift range provides excellent signal dispersion, allowing for the resolution of structurally distinct phosphorus atoms.[3]

Interpreting the ^{31}P NMR Spectrum of P_4S_5

Based on the C_s symmetry of the P_4S_5 molecule, we can predict the key features of its ^{31}P NMR spectrum. The four phosphorus atoms are in three distinct chemical environments:

- P_a : The single apical phosphorus atom bonded to the exocyclic sulfur ($P=S$).
- P_e : The two equivalent phosphorus atoms that are part of the P-P-P base and are bridged by a sulfur atom.
- P_p : The single phosphorus atom in the base that is not directly bonded to P_a .

This non-equivalence dictates that the proton-decoupled ^{31}P NMR spectrum should exhibit three distinct signals. The relative integration of these signals should correspond to the ratio of

the phosphorus atoms in each environment, which is 1:2:1.

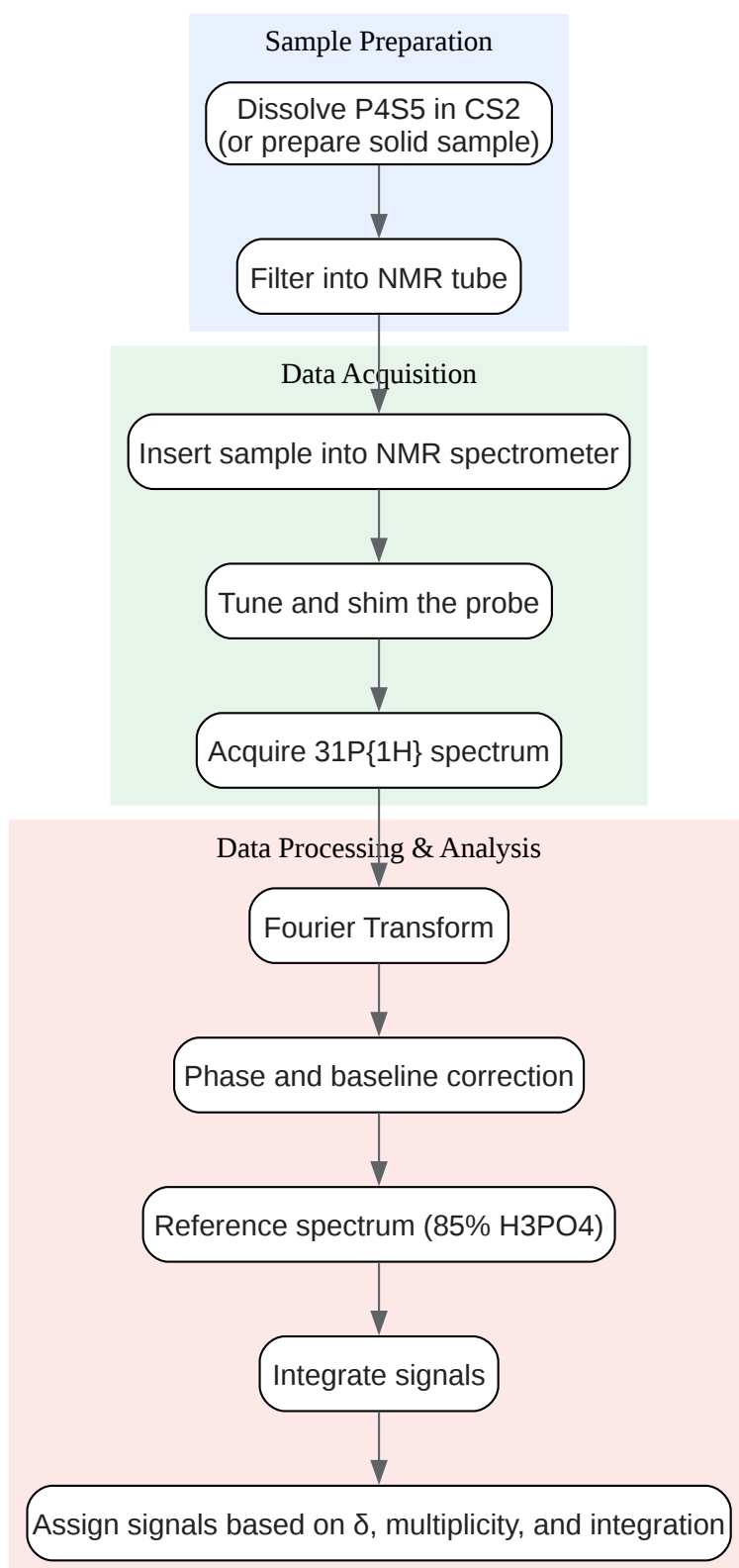
Furthermore, these signals will be split into multiplets due to spin-spin coupling (J-coupling) between the neighboring phosphorus nuclei. The coupling patterns provide invaluable information about the connectivity within the cage.

- The signal for P_a should be split by its coupling to the two P_e atoms, appearing as a triplet.
- The signal for the two equivalent P_e atoms will be more complex. Each P_e is coupled to P_a and P_p, resulting in a doublet of doublets.
- The signal for P_p should be split by its coupling to the two P_e atoms, appearing as a triplet.

Predicted ³¹P NMR Data for P₄S₅

Phosphorus Environment	Predicted Multiplicity	Relative Integration	Expected Chemical Shift Range (ppm)
Apical P (P=S)	Triplet	1	Highly deshielded (downfield)
Basal P (equivalent pair)	Doublet of Doublets	2	Intermediate
Basal P (unique)	Triplet	1	Shielded (upfield)

Note: The exact chemical shifts (δ) and coupling constants (J) require experimental determination and can be influenced by the solvent and temperature. The chemical shift ranges are general predictions based on typical values for phosphorus-sulfur compounds.



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Caption: Workflow for ^{31}P NMR Analysis of P_4S_5 .

Experimental Protocol: Solid-State ^{31}P MAS NMR

Given that P_4S_5 is a crystalline solid, solid-state Magic Angle Spinning (MAS) NMR is the most appropriate technique to obtain high-resolution spectra, as it averages out anisotropic interactions that would otherwise lead to broad, uninformative signals.

- **Sample Packing:** Carefully pack 50-100 mg of crystalline P_4S_5 into a zirconia MAS rotor (e.g., 4 mm diameter) inside an inert atmosphere glovebox to prevent moisture contamination.
- **Instrument Setup:**
 - Insert the rotor into the MAS probe.
 - Set the magic angle (54.74°) precisely.
 - Set the spinning speed, typically between 5 and 15 kHz. Higher speeds can help move spinning sidebands away from the isotropic peaks of interest.
- **Data Acquisition:**
 - Use a standard ^{31}P single-pulse experiment with high-power proton decoupling.
 - The reference compound is typically 85% H_3PO_4 , set to 0 ppm.
 - Set the recycle delay based on the T_1 relaxation time of the phosphorus nuclei (a T_1 measurement is recommended for quantitative results). A recycle delay of 60-120 seconds is a reasonable starting point.
 - Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
- **Data Processing:** Process the resulting Free Induction Decay (FID) with an appropriate line broadening factor (e.g., 10-50 Hz) to improve the signal-to-noise ratio, followed by Fourier transformation, phasing, and baseline correction.

Vibrational Spectroscopy: IR and Raman Analysis

Vibrational spectroscopy probes the molecular motions of a compound. Infrared (IR) spectroscopy measures the absorption of light that excites molecular vibrations resulting in a change in the dipole moment. Raman spectroscopy measures the inelastic scattering of light, with active vibrations causing a change in the polarizability of the molecule. For a molecule with a center of symmetry, IR and Raman are mutually exclusive. For molecules like P_4S_5 (C_s symmetry), some vibrations can be active in both, but their relative intensities often differ, making the techniques highly complementary.

An essential experimental consideration, as reported by Gardner (1973), is that P_4S_5 disproportionates in the melt to P_4S_3 and P_4S_7 .^{[4][5]} Therefore, all vibrational spectra must be recorded on the solid-state material to ensure the data corresponds to the correct molecular species.^[4]

Vibrational Spectra Data for Solid P_4S_5

The following table summarizes the experimentally observed vibrational frequencies for solid P_4S_5 .^[4] The assignments are based on comparisons with other phosphorus sulfides and general frequency ranges for specific bond types.

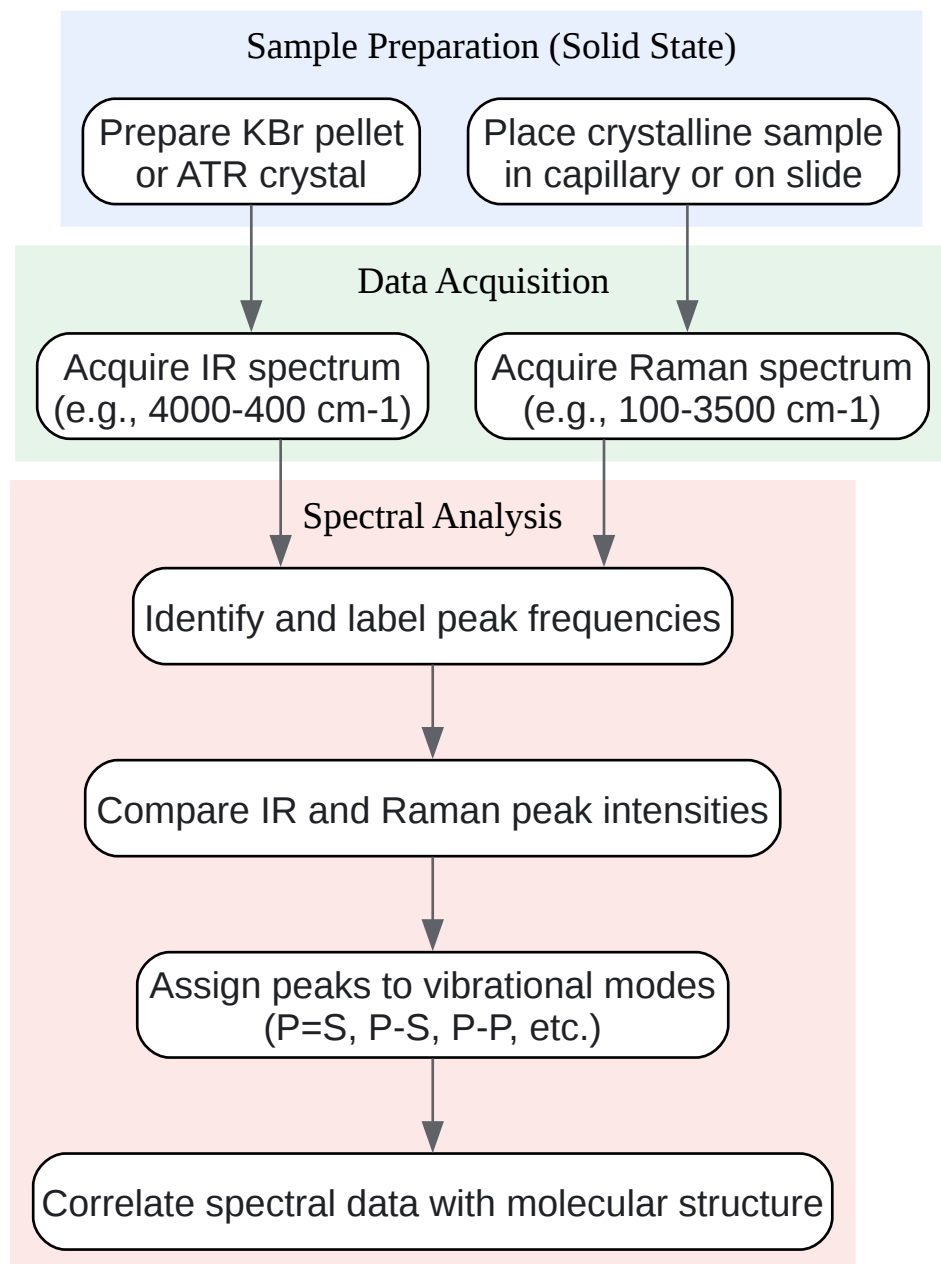
Infrared (IR) Frequency (cm ⁻¹)	Raman Frequency (cm ⁻¹)	Tentative Assignment
700 (s)	700 (m)	P=S Stretch (exocyclic)
505 (m)	508 (w)	P-S Stretch (asymmetric)
485 (s)	487 (w)	P-S Stretch
440 (s)	440 (vs)	P-S Stretch
418 (s)	420 (m)	P-P Stretch / Cage Deformation
388 (m)	390 (m)	Cage Deformation
-	358 (s)	Cage Deformation
350 (m)	-	Cage Deformation
-	267 (m)	Cage Deformation / Bending
-	211 (m)	Cage Deformation / Bending
-	192 (s)	Cage Deformation / Bending
-	162 (m)	Lattice Modes
-	120 (m)	Lattice Modes

(s = strong, m = medium, w = weak, vs = very strong). Data sourced from M. Gardner, J. Chem. Soc., Dalton Trans., 1973, 691-696.[4]

Key Interpretive Points:

- The strong band around 700 cm⁻¹ in both IR and Raman is characteristic of the exocyclic P=S double bond stretch, a key structural feature of P₄S₅.
- The region between 400-510 cm⁻¹ is dominated by various P-S single bond stretching modes within the cage.
- The presence of bands around 420 cm⁻¹ is indicative of the remaining P-P single bonds in the molecular framework.

- The lower frequency region ($< 400\text{ cm}^{-1}$) corresponds to complex bending and torsional modes of the entire molecular cage, often referred to as "cage deformation" modes.



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Caption: Workflow for Vibrational Spectroscopy of P_4S_5 .

Experimental Protocols: Solid-State IR and Raman

A. Fourier Transform Infrared (FT-IR) Spectroscopy (KBr Pellet Method)

- **Sample Preparation:** In a dry environment, thoroughly grind 1-2 mg of P_4S_5 with ~200 mg of dry, spectroscopic grade Potassium Bromide (KBr) using an agate mortar and pestle.
- **Pellet Pressing:** Transfer the mixture to a pellet press and apply pressure (typically 7-10 tons) for several minutes to form a transparent or translucent pellet.
- **Data Acquisition:** Place the KBr pellet in the sample holder of the FT-IR spectrometer.
- **Background Collection:** Collect a background spectrum of the empty sample compartment.
- **Sample Spectrum:** Collect the sample spectrum, typically by co-adding 16 to 64 scans at a resolution of 4 cm^{-1} . The spectrum is usually ratioed against the background automatically by the instrument software.

B. Raman Spectroscopy

- **Sample Preparation:** Place a small amount of the crystalline P_4S_5 powder onto a microscope slide or pack it into a glass capillary tube.
- **Instrument Setup:**
 - Place the sample on the microscope stage of the Raman spectrometer.
 - Focus the laser (e.g., 532 nm or 785 nm) onto the sample. Use low laser power initially (e.g., $< 5\text{ mW}$) to avoid sample degradation or thermal decomposition.
- **Data Acquisition:**
 - Acquire the spectrum over the desired range (e.g., $100\text{-}1000\text{ cm}^{-1}$ to cover the key cage modes).
 - Set the exposure time and number of accumulations to achieve a good signal-to-noise ratio.
 - Perform a cosmic ray removal correction if necessary.

Synergistic Analysis: A Self-Validating Conclusion

The true power of spectroscopic characterization lies in the synergy between different techniques. For P_4S_5 , the combination of NMR, IR, and Raman spectroscopy provides a self-validating system for structural confirmation.

- ^{31}P NMR confirms the presence of three distinct phosphorus environments in the correct 1:2:1 ratio and establishes the P-P connectivity through spin-spin coupling.
- IR and Raman spectroscopy confirm the key functional groups, most notably the unique P=S exocyclic double bond (at $\sim 700\text{ cm}^{-1}$) and the P-P single bonds ($\sim 420\text{ cm}^{-1}$) that form the cage backbone.

Together, these datasets leave no ambiguity about the molecular architecture of P_4S_5 . Any proposed structure must be consistent with all the spectroscopic evidence. This multi-technique approach exemplifies the principles of rigorous scientific integrity, ensuring that the characterization is both comprehensive and trustworthy.

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